

Advanced Technical Guide: Fmoc-4-Borono-L-phenylalanine

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Compound of Interest

Compound Name: *Fmoc-4-Borono-L-Phenylalanine*

CAS No.: 273221-71-9

Cat. No.: B3256537

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Strategic Integration in Peptide Synthesis and Boron Neutron Capture Therapy (BNCT)

Executive Summary

Fmoc-4-Borono-L-phenylalanine (Fmoc-BPA) is a critical amino acid derivative that bridges the gap between synthetic organic chemistry and radiotherapeutic oncology. While its primary physiological derivative, 4-Borono-L-phenylalanine (BPA), is a clinically approved agent for Boron Neutron Capture Therapy (BNCT), the Fmoc-protected variant enables the incorporation of boron payloads into targeted peptide vectors. This allows researchers to overcome the poor solubility and limited tumor selectivity of free BPA. Furthermore, the boronic acid moiety serves as a versatile handle for late-stage structural diversification via Suzuki-Miyaura cross-coupling on solid support.

This guide details the physiochemical properties, synthesis protocols, and therapeutic applications of Fmoc-BPA, designed for researchers requiring high-fidelity incorporation of boron into complex biomolecules.

Part 1: Chemical Identity & Physiochemical Architecture

Fmoc-BPA represents a modified phenylalanine where the para-hydrogen of the phenyl ring is substituted with a boronic acid group. This modification imparts unique reactivity (reversible covalent bonding with diols) and therapeutic potential (neutron capture cross-section).

Property	Specification
Chemical Name	N-Fmoc-4-borono-L-phenylalanine
CAS Number	273221-71-9
Molecular Formula	C ₂₄ H ₂₂ BNO ₆
Molecular Weight	431.25 g/mol
Solubility	Soluble in DMF, DMSO; limited solubility in DCM.
pKa (Boronic Acid)	~8.8 (Lewis Acid)
Isotopic Signature	Natural Boron is ~20% ¹⁰ B / 80% ¹¹ B. (Enriched ¹⁰ B is required for clinical BNCT).

Stability & Storage Profile

- **Hygroscopicity:** The boronic acid group is prone to dehydration, forming boroxines (cyclic trimers) under dry conditions. This is reversible upon solvation but can complicate mass measurement.
- **Oxidation Sensitivity:** The C-B bond is oxidatively labile.^[1] Avoid strong oxidants (e.g., peroxides, periodates) during synthesis.
- **Storage:** Store at -20°C under inert atmosphere (Argon/Nitrogen) to prevent protodeboronation or oxidation.

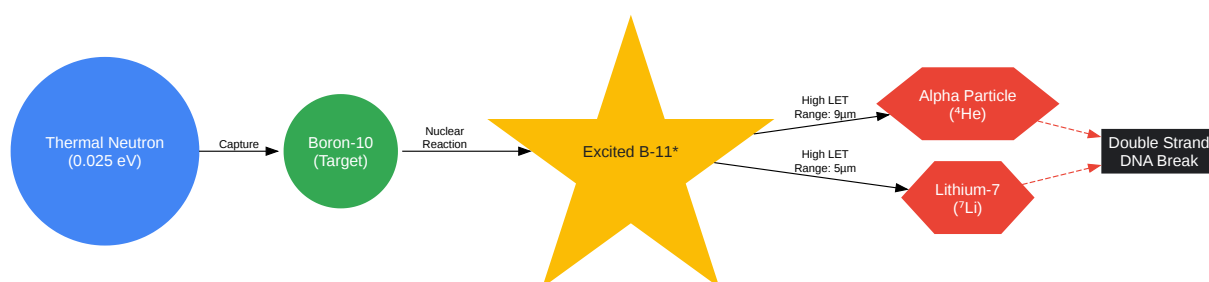
Part 2: The BNCT Imperative

Boron Neutron Capture Therapy (BNCT) is a binary radiation therapy.^[2] It relies on the nuclear capture of low-energy thermal neutrons by Boron-10 (¹⁰B), initiating a fission reaction that

destroys cells from within.

Mechanism of Action:

- Targeting: ^{10}B -carrier (Peptide-BPA) accumulates in tumor cells.
- Irradiation: Tumor is irradiated with epithermal neutrons.
- Fission: ^{10}B captures a neutron, becoming $^{11}\text{B}^*$, which instantly decays into an Alpha particle (^4He) and a Lithium-7 nucleus (^7Li).
- Lethality: These high-linear energy transfer (LET) particles travel $<10\text{ }\mu\text{m}$ (one cell diameter), destroying the host cell while sparing adjacent healthy tissue.



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Figure 1: The nuclear fission mechanism of Boron Neutron Capture Therapy (BNCT).

Part 3: Solid Phase Peptide Synthesis (SPPS) Protocol

Incorporating Fmoc-BPA into peptides presents specific challenges: solubility and side-reactions (boronic acid interacting with resin hydroxyls or coupling reagents).

Strategic Choice: Free Acid vs. Pinacol Ester

- Route A: Fmoc-BPA(OH)₂ (Free Acid): Cheaper, but can form anhydrides or interact with diols on the resin (e.g., Wang resin). Requires careful washing.^[3]
- Route B: Fmoc-BPA(pin) (Pinacol Ester): Superior protection. The pinacol group masks the Lewis acidity, improving solubility and coupling efficiency. It is removed during the final TFA cleavage (acid-labile) or can be kept for Suzuki coupling.

Validated Coupling Protocol (Fmoc-BPA-OH)

This protocol assumes the use of Rink Amide resin (0.5 mmol/g).

1. Reagent Preparation

- Activator: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is preferred over HBTU to minimize racemization and improve kinetics for this bulky amino acid.
- Base: DIPEA (N,N-Diisopropylethylamine).
- Solvent: Anhydrous DMF.

2. Coupling Step

- Dissolve Fmoc-BPA-OH (3.0 eq) and HATU (2.9 eq) in minimal DMF.
- Add DIPEA (6.0 eq) immediately prior to addition to the resin.
- Add mixture to the resin-bound peptide.^[4]
- Agitate for 60–90 minutes at room temperature.
- Monitoring: Perform a Kaiser test. If blue (incomplete), recouple using PyBOP/HOBt.

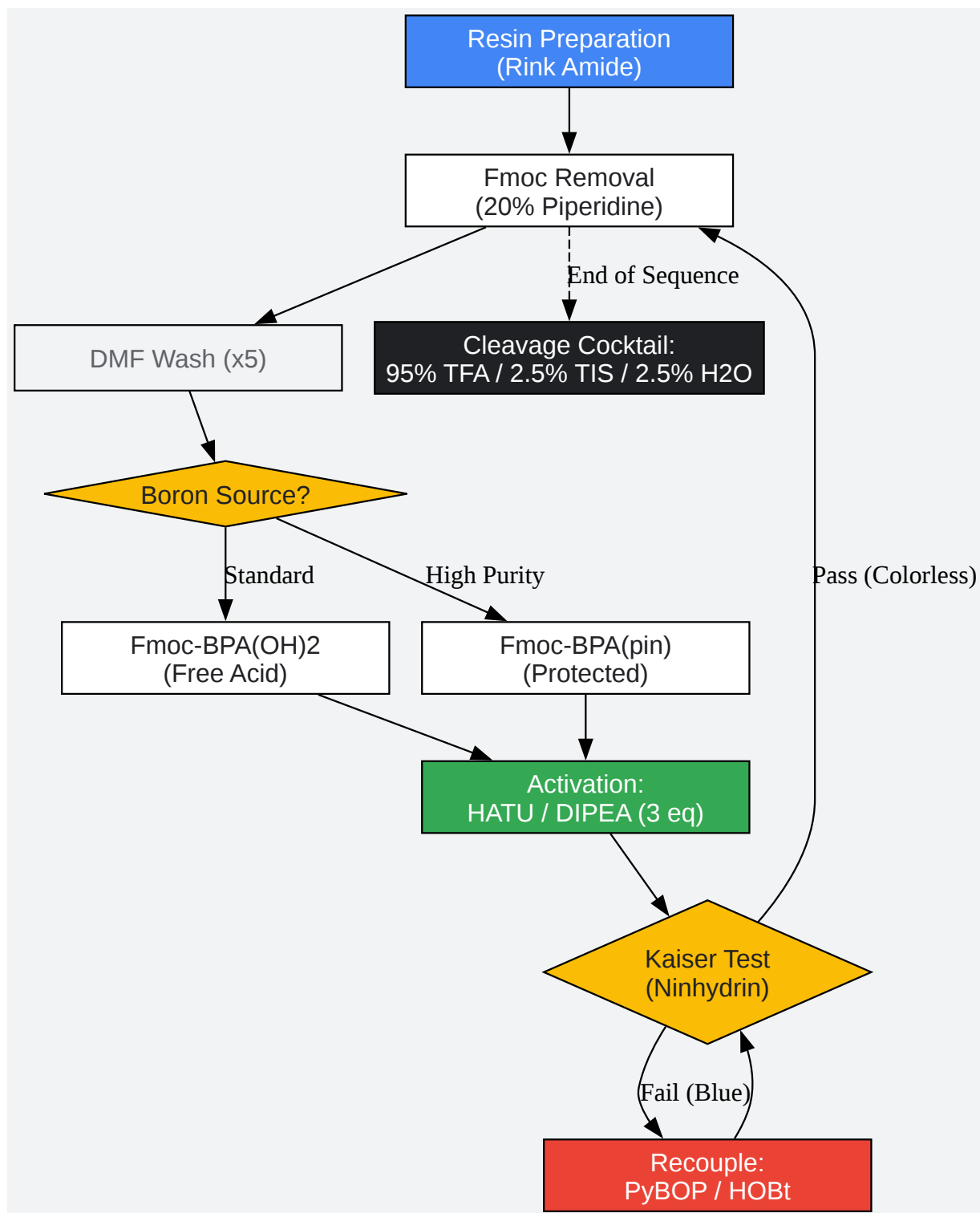
3. Fmoc Deprotection

- Use 20% Piperidine in DMF (2 x 10 min).

- Note: The boronic acid group is generally stable to piperidine, but extended exposure should be avoided to prevent potential adduct formation.

4. Cleavage & Global Deprotection (Critical Step) The choice of scavenger is vital. Avoid 1,2-ethanedithiol (EDT) if possible, as it can form stable complexes with boron.

- Cocktail: TFA (95%) / TIS (2.5%) / H₂O (2.5%).
- Time: 2–3 hours.
- Precipitation: Cold Diethyl Ether.
- Observation: If using the Pinacol ester derivative, the presence of free boronic acid in the final product depends on the water content and acidity. Pinacol esters hydrolyze in high-acid aqueous conditions but may require a specific "work-up" (e.g., phenylboronic acid exchange) if they persist.



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Figure 2: SPPS decision workflow for Fmoc-BPA incorporation.

Part 4: On-Resin Suzuki-Miyaura Modification

Fmoc-BPA is not just a final product; it is a synthetic handle. The boronic acid can undergo Palladium-catalyzed cross-coupling with aryl halides while the peptide is still attached to the resin.^[5]

Protocol for On-Resin Biaryl Synthesis:

- Substrate: Resin-bound peptide with N-terminal Fmoc-BPA (or internal BPA).
- Reagents:
 - Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (0.1 eq) or $\text{Pd}_2(\text{dba})_3$ with SPhos.
 - Base: Na_2CO_3 (2M aqueous solution, 5 eq).
 - Coupling Partner: Aryl Iodide (Ar-I, 3–5 eq).
 - Solvent: DMF / Water (9:1) or DME / Water.
- Conditions: Degas solvents thoroughly (Argon sparge). Heat to 80°C for 4–16 hours under inert atmosphere.
- Wash: Extensive washing with DMF, Water, MeOH, and Sodium Diethyldithiocarbamate (to remove Pd traces).

Part 5: Quality Control & Analysis

Validating the presence of Boron requires specific attention to Mass Spectrometry (MS).

- Isotopic Pattern: Boron has two stable isotopes: ^{10}B (19.9%) and ^{11}B (80.1%).
- Mass Shift: Unlike standard organic molecules (M+1 dominant), boron-containing peptides show a distinct "split" peak profile. The molecular ion will appear as a cluster.
- Calculation: Ensure your theoretical mass calculation accounts for the natural abundance of Boron.
 - Example: If Monoisotopic mass uses ^{12}C and ^1H , it usually defaults to ^{11}B .

- HPLC: Boronic acids can interact with silanols in silica columns, leading to peak tailing. Use columns with high carbon loading or end-capping, and add 0.1% TFA to the mobile phase to suppress ionization of the boronate.

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